

An In-depth Technical Guide to 1,3,6-Trioxocane

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Compound of Interest

Compound Name: 1,3,6-Trioxocane

CAS No.: 1779-19-7

Cat. No.: B167397

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **1,3,6-trioxocane**, a heterocyclic organic compound with increasing relevance in synthetic and polymer chemistry. We will delve into its chemical identity, physical and chemical properties, synthesis, and current applications, offering insights for its use in research and development.

Chemical Identity: Nomenclature and Structure

The nomenclature of a chemical compound is fundamental to its identification and study. **1,3,6-Trioxocane** is a cyclic ether, and its name is derived following the International Union of Pure and Applied Chemistry (IUPAC) guidelines.

IUPAC Name: **1,3,6-trioxocane**^{[1][2][3]}

The name systematically describes its structure:

- "ocane": Indicates an eight-membered saturated ring.
- "triox-": Specifies the presence of three oxygen atoms.

- "1,3,6-": Locates the oxygen atoms at the 1st, 3rd, and 6th positions of the ring.

Synonyms:

In addition to its formal IUPAC name, **1,3,6-trioxocane** is known by several other names in the literature and commercial contexts:

- Diethylene glycol formal[1][2][3][4]
- 1,3,6-Trioxacyclooctane[2][3][4][5]
- Diglycol formal[2][3][4]
- 1,3,6-Trioxocin, tetrahydro-[2][3][4][5]

These synonyms often arise from older naming conventions or describe the compound in terms of its constituent parts. For instance, "diethylene glycol formal" highlights its synthesis from diethylene glycol and a formaldehyde source.

Molecular and Structural Formula:

- Molecular Formula: C₅H₁₀O₃[1][2]
- SMILES: C1COCOCCO1[2][3]
- InChI: InChI=1S/C5H10O3/c1-3-7-5-8-4-2-6-1/h1-5H2[2][3][4]

The structure consists of an eight-membered ring containing five carbon atoms and three oxygen atoms.

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Sources

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- [2. americanelements.com \[americanelements.com\]](#)
- [3. 1,3,6-Trioxocane | C5H10O3 | CID 15687 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. 1,3,6-Trioxocane \[webbook.nist.gov\]](#)
- [5. CAS Common Chemistry \[commonchemistry.cas.org\]](#)
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